

Application Notes and Protocols: 3-Methylhexanal as an Analytical Standard

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Compound of Interest

Compound Name: 3-Methylhexanal

Cat. No.: B098541

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **3-Methylhexanal** as an analytical standard in various scientific applications, with a focus on chromatographic techniques. The information is intended to guide researchers in accurately quantifying this volatile aldehyde in complex matrices such as food products and biological samples.

Introduction

3-Methylhexanal is a branched-chain aldehyde that contributes to the aroma profile of various foods and is also found in biological systems.^{[1][2]} As a volatile organic compound (VOC), its accurate quantification is crucial in flavor chemistry, food quality control, and metabolomics.^[1] The use of a certified analytical standard is essential for method development, validation, and obtaining reliable quantitative results.^[1]

Chemical Properties of **3-Methylhexanal**:^{[3][4][5]}

Property	Value
CAS Number	19269-28-4
Molecular Formula	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Sweet, green
Boiling Point	143-144 °C
Density	~0.813 g/mL at 20 °C
Solubility	Very slightly soluble in water; soluble in organic solvents like ethanol, pentane, and diethyl ether.

Applications

3-Methylhexanal analytical standards are primarily used in:

- Food and Beverage Industry: To quantify flavor and off-flavor compounds in products such as meat, dairy, and plant-based foods.[\[1\]](#)[\[2\]](#)
- Biological Research: For the determination of **3-Methylhexanal** in biological samples like urine, feces, and plasma to study metabolic pathways or as a potential biomarker.[\[2\]](#)[\[6\]](#)
- Environmental Analysis: To monitor its presence in air or water samples.[\[1\]](#)
- Quality Control: In the manufacturing of fragrances and personal care products.[\[2\]](#)

Experimental Protocols

Analysis of 3-Methylhexanal in Food Matrices using SPME-GC-MS

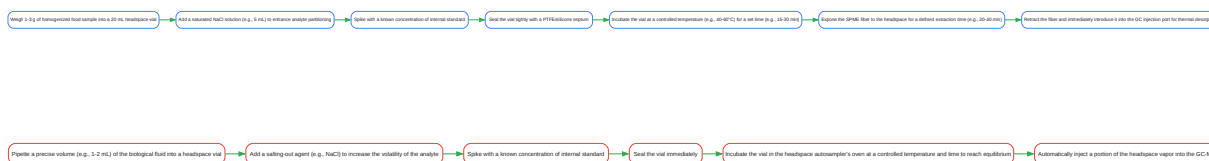
This protocol is adapted from established methods for analyzing volatile aldehydes in meat and other food products.[\[7\]](#)[\[8\]](#)

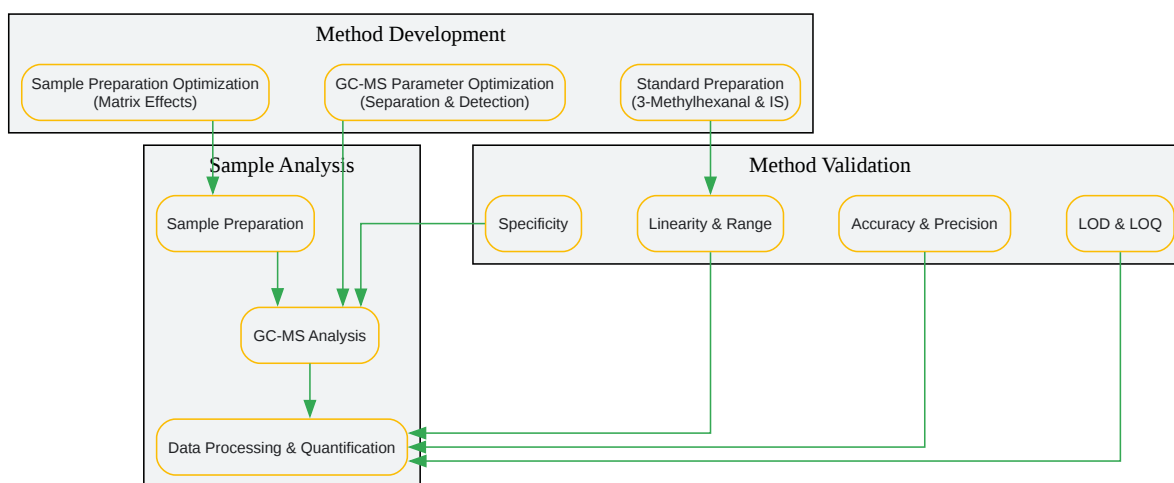
Objective: To extract and quantify **3-Methylhexanal** from a solid or semi-solid food matrix.

Materials:

- **3-Methylhexanal** analytical standard
- Internal Standard (e.g., d12-Hexanal)
- Solid-Phase Microextraction (SPME) fiber assembly (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
- Headspace vials (20 mL) with PTFE/silicone septa
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Sodium chloride (NaCl)
- Deionized water

Sample Preparation Workflow:





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